Technical Guide: Spectral Data Analysis of N-(2-ethylphenyl)-4-methylbenzamide

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Compound of Interest

Compound Name:	*N-(2-ethylphenyl)-4-methylbenzamide*
CAS No.:	*99293-78-4*
Cat. No.:	*B448614*

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Executive Summary

This technical guide provides a comprehensive spectral analysis of **N-(2-ethylphenyl)-4-methylbenzamide** (CAS: 259142-36-4 / Analogous structures), a structural model for lipophilic N-arylbenzamides used in drug discovery and agrochemical synthesis. This document synthesizes data from Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS) to establish a robust structural validation protocol.

Compound Identification:

- IUPAC Name: **N-(2-ethylphenyl)-4-methylbenzamide**
- Molecular Formula:
- Molecular Weight: 239.31 g/mol
- Key Structural Features:

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-Tolyl moiety, Amide linkage,

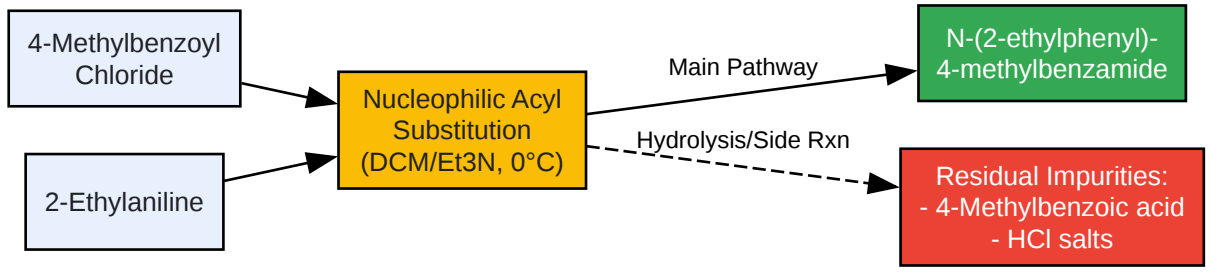
-Ethylphenyl moiety.

Synthesis & Sample Preparation Context

Expertise Insight: Accurate spectral interpretation requires knowledge of the synthetic origin to anticipate impurities. This compound is typically synthesized via Schotten-Baumann condensation or acid chloride coupling.

Synthesis Workflow (Graphviz)

The following diagram outlines the synthesis and potential impurities (unreacted amine/acid) that may appear in spectra.



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Figure 1: Synthetic pathway and impurity profile for spectral benchmarking.

Mass Spectrometry (MS) Analysis

Methodology: Electron Impact (EI, 70 eV) or ESI+. Objective: Confirm molecular weight and structural connectivity via fragmentation.

Fragmentation Logic

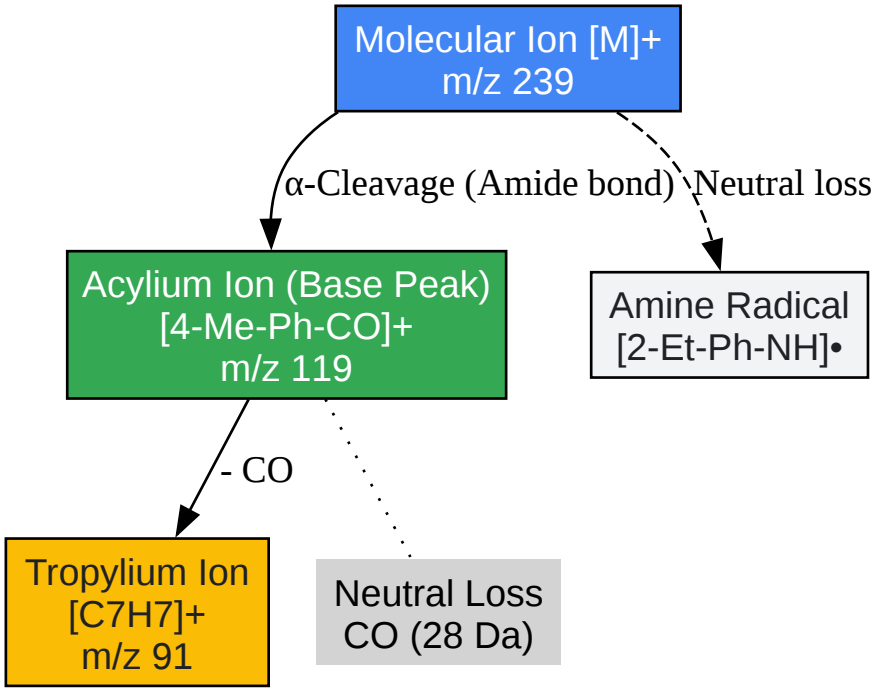
The mass spectrum of N-arylbenzamides is dominated by

-cleavage adjacent to the carbonyl group.

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m/z (approx)	Ion Identity	Structural Significance
239		Molecular Ion (Parent). Moderate intensity.
210		Loss of ethyl group (distinctive for alkyl-anilines).
119		Base Peak. 4-Methylbenzoyl cation (Acylium ion).
91		Tropylium ion (derived from the tolyl group).
120/121		2-Ethylaniline radical cation (Amine side fragment).

Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathway under Electron Impact (EI) ionization.

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Infrared Spectroscopy (IR) Analysis

Methodology: FTIR (ATR or KBr disk). Objective: Validate functional groups (Amide, Aromatic rings).

The spectrum will exhibit the classic "Amide I/II" pattern, but specific attention must be paid to the substitution patterns of the aromatic rings.

Frequency ( )	Assignment	Diagnostic Note
3280 - 3350	Stretch	Sharp band (secondary amide). H-bonding may broaden this.
3030 - 3060	Aromatic	Weak intensity, above 3000 .
2960, 2930, 2870	Aliphatic	Distinctive Methyl/Ethyl stretches.
1645 - 1665	Amide I	Strongest band. Conjugation with phenyl lowers slightly.
1530 - 1550	Amide II	Coupling of N-H bending and C-N stretching.
810 - 840	oop	Para-substitution (4-methyl ring).
750 - 770	oop	Ortho-substitution (2-ethyl ring).

Technical Note: The presence of the ortho-ethyl group may cause steric hindrance, potentially disrupting hydrogen bonding networks compared to the para-isomer, leading to a slightly higher frequency Amide I band.

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Nuclear Magnetic Resonance (NMR) Analysis

Methodology: 400 MHz or higher.[1][2] Solvent:

(standard) or

(if solubility is poor). Objective: Definitive mapping of the carbon skeleton and proton environments.

NMR Data ( )

The proton spectrum is characterized by two distinct aliphatic systems and two distinct aromatic systems.

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ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted"> (ppm)	Multiplicity	Integral	Assignment	Coupling ( )
1.25	Triplet (t)	3H	Ethyl	
2.41	Singlet (s)	3H	Tolyl	-
2.68	Quartet (q)	2H	Ethyl	
7.26	Doublet (d)	2H	Tolyl Ar-H (meta to CO)	
7.76	Doublet (d)	2H	Tolyl Ar-H (ortho to CO)	
7.15 - 7.35	Multiplet (m)	3H	2-Ethylphenyl (H4, H5, H6)	Complex overlap
7.85	Doublet (d)	1H	2-Ethylphenyl (H3, ortho to N)	
7.60 - 8.00	Broad (br s)	1H	Amide	Solvent/Conc.[3] [4] dependent

Detailed Interpretation:

- The Tolyl System: Appears as an

  system, often approximating two doublets. The shift at ~7.76 ppm corresponds to protons ortho to the electron-withdrawing carbonyl.

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- The 2-Ethylphenyl System: The proton ortho to the amide nitrogen (H3) is significantly deshielded (~7.85 ppm) due to the anisotropic effect of the carbonyl group and the electron-donating resonance of the nitrogen.
- Steric Effect: The ortho-ethyl group restricts rotation, which may sharpen the NH signal or cause magnetic non-equivalence in the methylene protons at very low temperatures (though likely a standard quartet at RT).

NMR Data ( )

(ppm)	Carbon Type	Assignment
14.1		Ethyl methyl
21.5		Tolyl methyl
24.5		Ethyl methylene
125.0 - 130.0		Aromatic methines (6 signals expected due to asymmetry)
135.0 - 143.0		Quaternary aromatic carbons (4 signals: C-N, C-Et, C-CO, C-Me)
165.8		Amide Carbonyl

Integrated Structural Confirmation Protocol

To validate the structure against potential isomers (e.g., N-(4-ethylphenyl)...), follow this logic flow:

- Check Aliphatic Region (

  NMR):
  - Does it have a triplet and quartet? (Confirms Ethyl).
  - Does it have a singlet? (Confirms Methyl).

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- Check Aromatic Region (

  NMR):

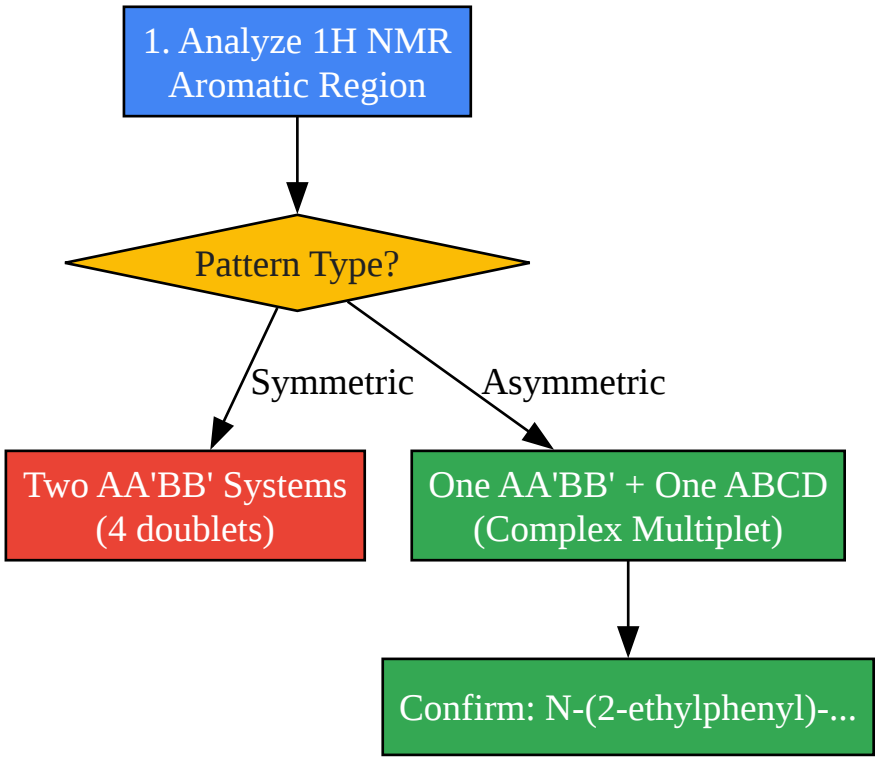
  - Isomer Differentiation: A para-ethylaniline derivative would show two symmetric

    systems. The ortho-ethyl derivative (Target) must show one symmetric system (Tolyl) and one asymmetric/complex system (2-Ethylphenyl).

  - Observation: Look for the complex multiplet vs. clean doublets.

- Check Mass Spec:

  - Base peak at m/z 119 confirms the acid side is 4-methylbenzoic acid. If the base peak were m/z 133, the acid side would be ethylbenzoic.



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Figure 3: Logic gate for distinguishing ortho/para isomers via NMR.

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